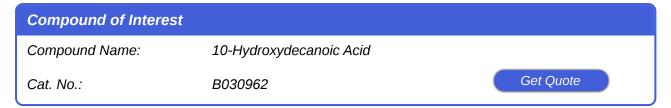


A Comparative Analysis of 10-HDA and Other Lifespan-Extending Compounds

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An Objective Guide for Researchers and Drug Development Professionals

The quest to extend healthy lifespan is a central focus of aging research. A growing number of compounds are being investigated for their potential to decelerate the aging process. Among these, 10-hydroxy-2-decenoic acid (10-HDA), a unique fatty acid found in royal jelly, has garnered attention for its demonstrated effects on longevity in model organisms. This guide provides a comparative analysis of 10-HDA's lifespan-extending properties alongside other notable compounds, supported by experimental data and detailed methodologies.

Quantitative Comparison of Lifespan-Extending Compounds in C. elegans

The nematode Caenorhabditis elegans is a widely used model organism in aging research due to its short lifespan and genetically tractable nature. The following table summarizes the lifespan-extending effects of 10-HDA and other well-studied compounds in this model.



Compound	Concentration	Mean Lifespan Extension (%)	Key Signaling Pathway(s)	Reference(s)
10-HDA	25 μΜ	~11-13%	Dietary Restriction, TOR Signaling	[1][2][3]
Rapamycin	100 μΜ	~8-50% (variable)	TOR Signaling	[4][5][6]
Metformin	50 mM	~35-41%	AMPK, Lysosomal Pathway	[7][8][9][10]
Resveratrol	1 mM	~24-85% (variable)	Sirtuin (SIR-2.1), AMPK	[11][12][13][14] [15]

Note: The reported lifespan extension percentages can vary between studies due to differences in experimental conditions, including C. elegans strain, diet, and drug administration protocols.

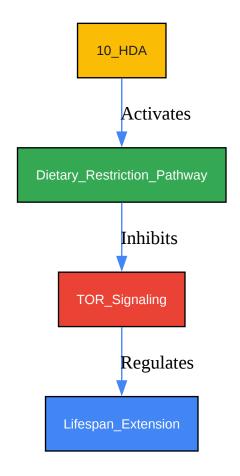
Signaling Pathways and Mechanisms of Action

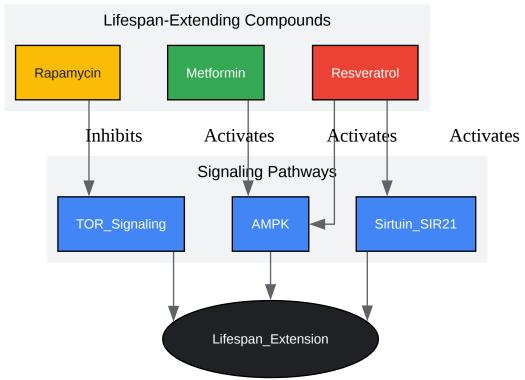
Understanding the molecular pathways through which these compounds exert their effects is crucial for targeted drug development.

10-HDA: A Mimic of Dietary Restriction

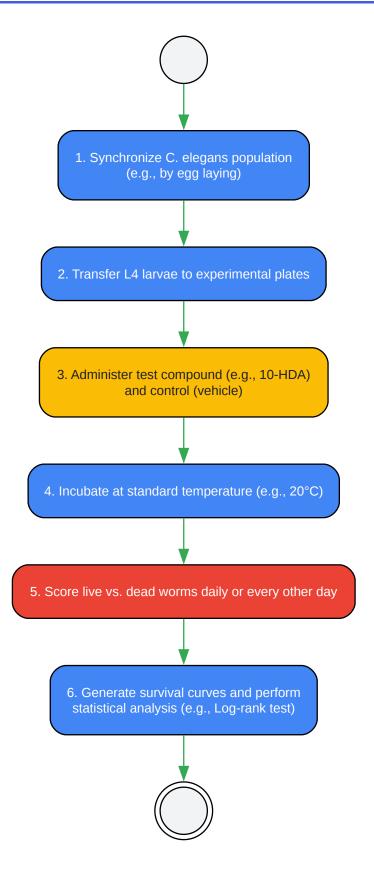
Experimental evidence strongly suggests that 10-HDA extends lifespan in C. elegans by activating pathways associated with dietary restriction (DR).[1][2][3] Unlike compounds that act through the insulin/IGF-1 signaling (ILS) pathway, 10-HDA's effects are independent of this major aging-regulating cascade.[1][2][3] Instead, its mechanism converges on the Target of Rapamycin (TOR) signaling pathway, a key regulator of cell growth and metabolism that is also modulated by nutrient availability.[1][2][3]











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